

Safety and Handling of Cesium Carbadodecaborate: A Technical Guide

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Compound of Interest		
Compound Name:	dtto,cesiumsalt	
Cat. No.:	B1172398	Get Quote

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Introduction

Cesium carbadodecaborate, with the chemical formula Cs[CB11H12], is a salt consisting of a cesium cation and a carbadodecaborate anion. The [CB11H12] anion is a highly stable, weakly coordinating icosahedral boron cluster, which imparts significant thermal and chemical stability to its salts. This stability makes cesium carbadodecaborate and related compounds valuable in various advanced applications, including catalysis, electrochemistry, and materials science. While the carbadodecaborate anion itself is known for its inertness, proper safety and handling precautions are essential when working with this and any chemical compound. This guide provides an in-depth overview of the known safety information, handling procedures, and experimental considerations for cesium carbadodecaborate.

Hazard Identification and Classification

A specific Safety Data Sheet (SDS) for cesium carbadodecaborate (Cs[CB11H12]) is not readily available. However, an SDS for a closely related compound, "Cesium carborane" (CAS 12539-26-3), provides the most relevant hazard information currently available.

GHS Classification:

Based on the available data for Cesium carborane, the primary hazard is classified as:



• Skin Irritation, Category 2 (H315): Causes skin irritation.[1]

Signal Word: Warning[1]

Precautionary Statements:

A comprehensive set of precautionary statements is advised, combining information from related compounds:

- · Prevention:
 - P262: Do not get in eyes, on skin, or on clothing.[1]
 - P264: Wash skin thoroughly after handling.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- · Response:
 - P302 + P352: IF ON SKIN: Wash with plenty of water and soap.
 - P332 + P313: If skin irritation occurs: Get medical advice/attention.
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.
 Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- Storage:
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[1]
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

Quantitative data for cesium carbadodecaborate is limited. The following table summarizes available information for "Cesium carborane."



Property	Value	Reference
Physical State	Solid	[1]
Water Solubility	Insoluble	[1]
Auto-ignition	Not determined	[1]
Explosive Properties	Does not present an explosion hazard	[1]

Handling and Storage

3.1. Engineering Controls:

Work with cesium carbadodecaborate should be conducted in a well-ventilated area. A fume hood is recommended, especially when handling the powder form, to minimize inhalation exposure.

- 3.2. Personal Protective Equipment (PPE):
- Eye Protection: Chemical safety goggles or glasses are mandatory.[2][3]
- Skin Protection:
 - Wear appropriate chemical-resistant gloves (e.g., nitrile) to prevent skin contact.[2][3]
 - A lab coat or other protective clothing should be worn.[2][3]
- Respiratory Protection:
 - For operations that may generate dust, a NIOSH/MSHA-approved respirator should be used.[2]
- 3.3. General Hygiene Practices:
- Avoid eating, drinking, or smoking in the laboratory.
- Wash hands thoroughly after handling the compound.[2]



· Remove contaminated clothing promptly.

3.4. Storage:

- Store in a cool, dry, and well-ventilated area.[1][2]
- Keep the container tightly closed to prevent contamination.[1][2]

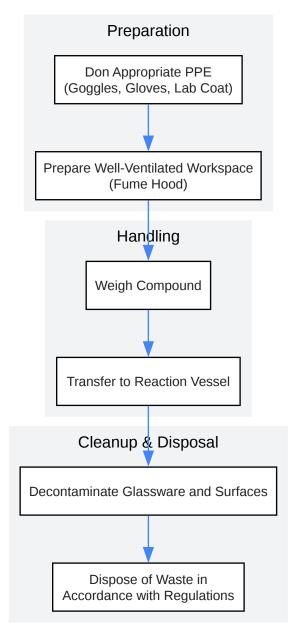
Experimental Protocols and Safety Considerations

4.1. General Handling Workflow:

The following diagram illustrates a general workflow for handling cesium carbadodecaborate in a laboratory setting.



General Handling Workflow for Cesium Carbadodecaborate



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General laboratory workflow for handling cesium carbadodecaborate.

4.2. Synthesis Safety Precautions:

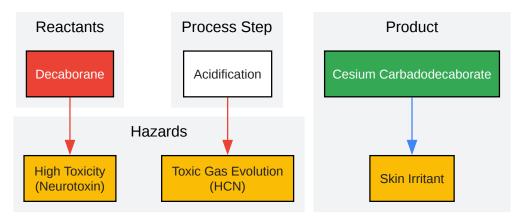


The synthesis of cesium carbadodecaborate can involve hazardous reagents and byproducts. A published synthesis protocol highlights several critical safety steps.[4]

- Decaborane: The starting material, decaborane, is extremely toxic and can be absorbed through the skin. It should be handled with extreme caution in a fume hood with appropriate PPE.
- Hydrogen Cyanide (HCN): One synthesis step involves acidification, which generates highly toxic hydrogen cyanide gas. This step must be performed in a well-ventilated fume hood, and it is recommended to use a scrubber or a base trap to neutralize the evolved HCN.[4]

The following diagram illustrates the logical relationship of hazards during synthesis.

Hazard Relationships in Cesium Carbadodecaborate Synthesis



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Logical relationships of hazards associated with the synthesis and handling of cesium carbadodecaborate.

First Aid Measures

• Skin Contact: Immediately wash the affected area with soap and plenty of water.[1] If irritation persists, seek medical attention.



- Eye Contact: Rinse the eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[1]
- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Seek medical advice.

Spill and Leak Procedures

- Minor Spills: For small spills of the solid material, carefully sweep or vacuum the powder and place it into a suitable, labeled container for disposal.[2] Avoid generating dust.
- Major Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection.
 Contain the spill and then collect the material as described for minor spills.

Disposal Considerations

Dispose of cesium carbadodecaborate and any contaminated materials in accordance with local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service.

Disclaimer: This guide is intended for informational purposes only and is based on currently available data for cesium carbadodecaborate and related compounds. It is not a substitute for a formal risk assessment or a specific Safety Data Sheet. Researchers should always consult the most up-to-date safety information and exercise due diligence when handling any chemical.

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